

Trace element and isotopic signatures of nepheline syenites

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Compound of Interest

Compound Name: Nepheline syenite

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An In-depth Technical Guide to the Trace Element and Isotopic Signatures of **Nepheline Syenites**

Introduction

Nepheline syenites are silica-undersaturated, alkaline intrusive igneous rocks primarily composed of nepheline and alkali feldspar. They represent significant products of alkaline magmatism, often associated with continental rift zones, post-collisional tectonic settings, and intraplate magmatic provinces.^{[1][2]} The geochemical signatures of these rocks, specifically their trace element and isotopic compositions, provide a robust framework for understanding their petrogenesis, deciphering the characteristics of their mantle source regions, and constraining the magmatic processes that lead to their formation and evolution, such as partial melting, fractional crystallization, and crustal assimilation.^{[3][4]}

This technical guide offers a comprehensive overview of the key trace element and isotopic characteristics of **nepheline syenites**. It details the analytical methodologies used to obtain this data, presents quantitative data in a structured format, and uses visualizations to illustrate fundamental concepts and workflows for researchers and scientists in the fields of geochemistry and petrology.

Trace Element Signatures

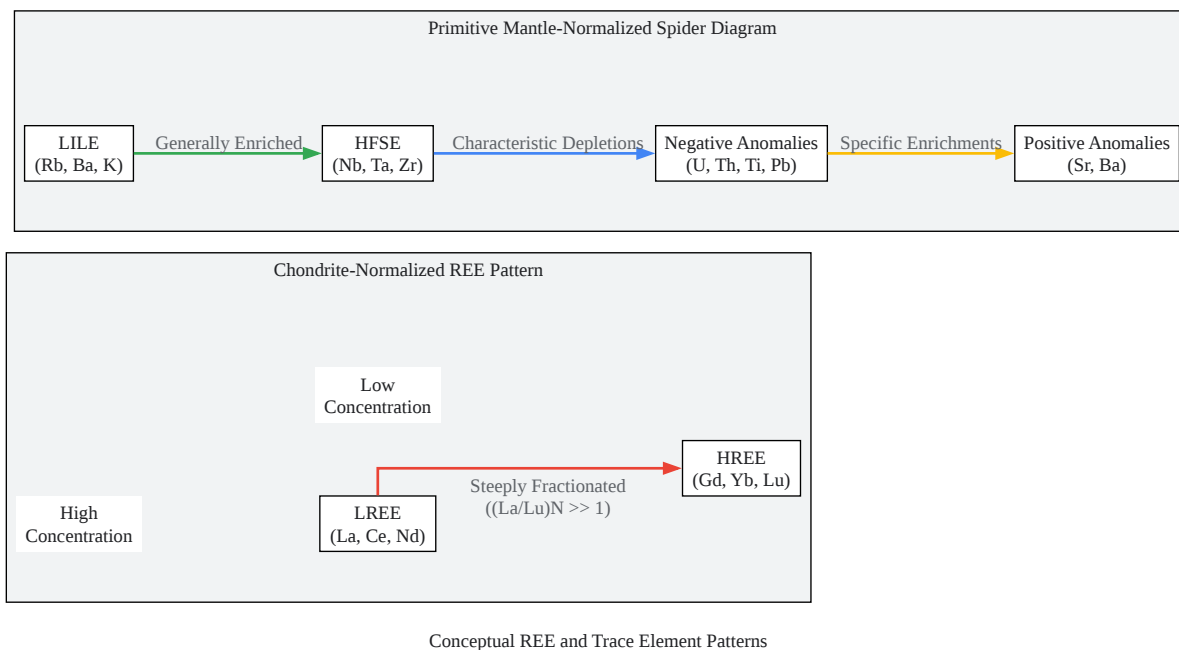
The trace element composition of **nepheline syenites** is a powerful tool for petrogenetic modeling. These rocks are typically enriched in incompatible elements, which are preferentially

partitioned into the melt phase during magma genesis and evolution.

General Characteristics

Nepheline syenites are characterized by high abundances of Large Ion Lithophile Elements (LILEs), such as Rb, Ba, and Sr, and High Field Strength Elements (HFSEs), including Zr, Nb, Hf, and Ta.^{[2][5]} They also show significant enrichment in Light Rare Earth Elements (LREEs) relative to Heavy Rare Earth Elements (HREEs), resulting in steeply fractionated REE patterns.^{[2][6]}

The chondrite-normalized REE patterns for **nepheline syenites** typically show a steep slope from LREEs to HREEs, with (La/Yb)_N ratios often ranging from approximately 10 to over 50.^[6] A significant negative Europium (Eu) anomaly is often absent, though some highly fractionated varieties may exhibit one, indicating feldspar fractionation.^[7] Conversely, positive Eu anomalies can occur in related rocks like larvikites, suggesting the accumulation of plagioclase.^[7] Primitive mantle-normalized spider diagrams frequently display negative anomalies for elements like U, Th, Ti, and Pb, and positive anomalies for Sr and Ba.^[2]



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Caption: Logical flow of typical trace element signatures in **nepheline syenites**.

Quantitative Data Summary

The absolute concentrations of trace elements in **nepheline syenites** can vary significantly depending on the specific geological setting, the degree of fractionation, and the extent of metasomatism or alteration. The table below summarizes representative trace element concentrations from various **nepheline syenite** complexes.

Location / Complex	Zr (ppm)	Nb (ppm)	Y (ppm)	La (ppm)	Ce (ppm)	ΣREE (ppm)	Reference
Poços de Caldas, Brazil	383 - 4450	127 - 1000	8 - 125	76 - 1080	81 - 1450	-	[8]
Saima, China	-	-	-	-	-	143 - 1175	[6]
Ukrainian Shield	~3050	~532	~243	~240	~390	-	[3]
Stjernøy, Norway	Low	Low	Low	Low	Low	-	[9]
Bang Phuc, Vietnam	-	-	-	-	-	-	[4][10]
Jabal Dumbeir, Sudan	-	-	High	High	High	High	[11]

Isotopic Signatures

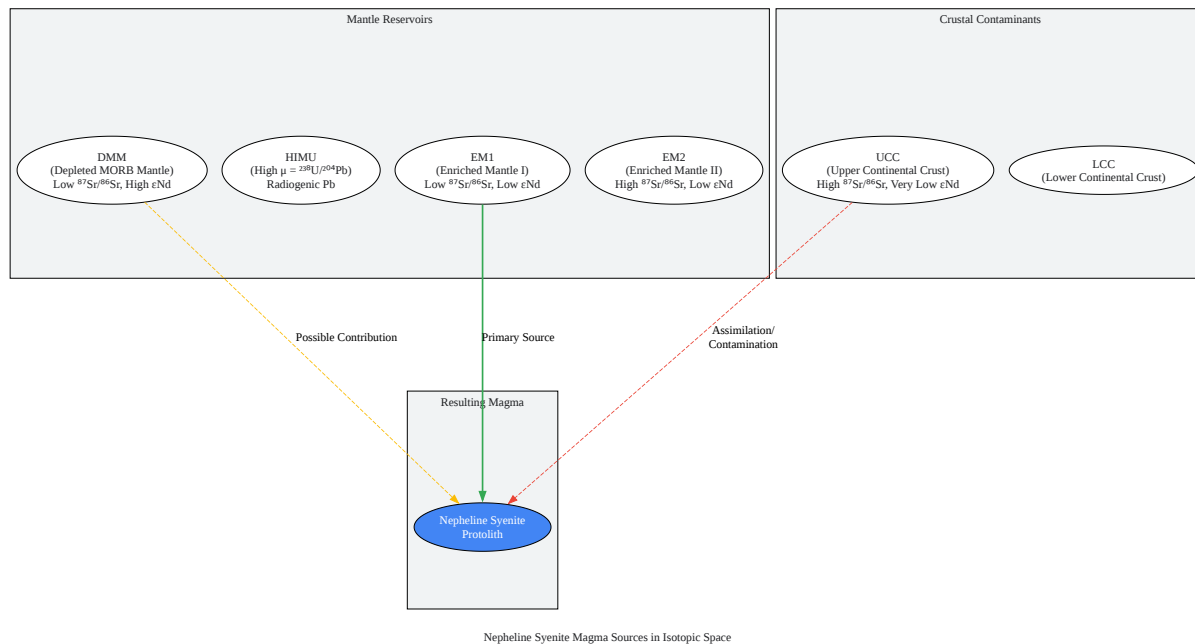
Radiogenic isotopes (e.g., Sr, Nd, Pb) are indispensable for tracing the origin and evolution of magmas. Their ratios are not significantly affected by fractional crystallization but are sensitive to the long-term geochemical characteristics of the source region, magma mixing, and crustal contamination.

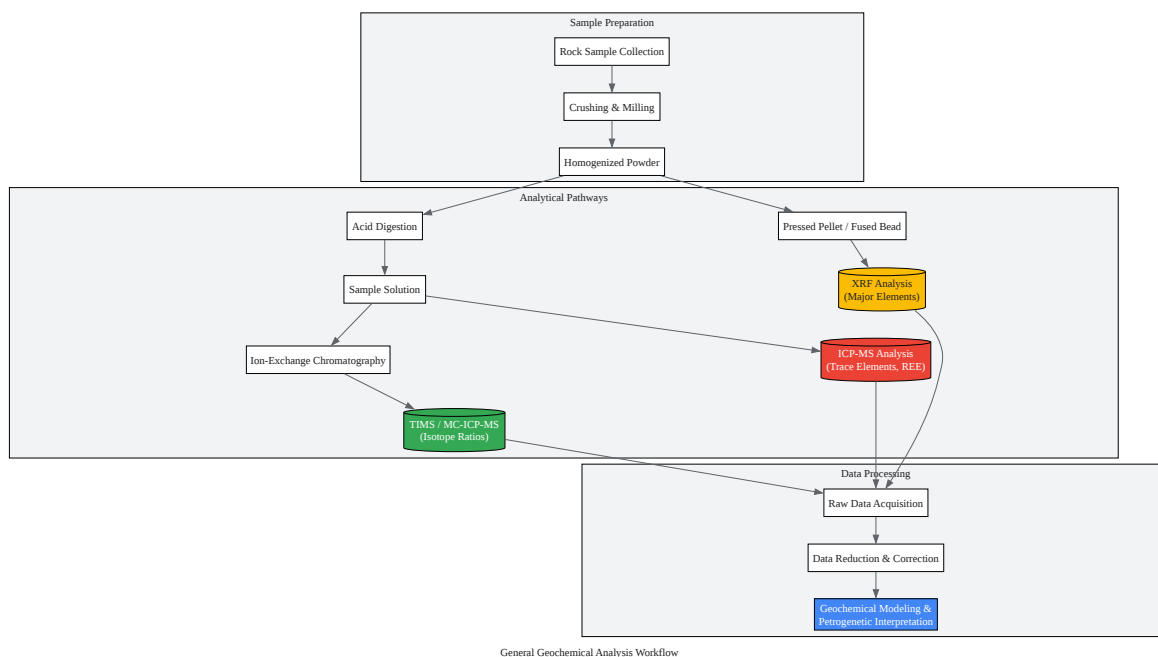
Source Characterization

The isotopic signatures of most **nepheline syenites** indicate a mantle origin, often pointing to an enriched mantle source rather than a depleted mid-ocean ridge basalt (MORB) mantle (DMM).[7][12] Their initial $^{87}\text{Sr}/^{86}\text{Sr}$ ratios are typically low, while initial $^{143}\text{Nd}/^{144}\text{Nd}$ ratios (expressed as $\epsilon\text{Nd}(t)$) are often positive but can range to negative values, suggesting

derivation from mantle reservoirs like Enriched Mantle I (EM1) or Enriched Mantle II (EM2).[\[12\]](#)
[\[13\]](#)

Pb isotopic compositions also help constrain mantle sources and rule out significant contamination by old continental crust. The data for many complexes plot in a trend between DMM and EM1 reservoirs.[\[12\]](#)[\[13\]](#) Hydrothermal alteration and metasomatism can significantly disturb these isotopic systems, particularly Rb-Sr, providing a method to date these secondary events.[\[14\]](#)





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